

# "PEG-20 methyl glucose sesquistearate" physical and chemical properties

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## Compound of Interest

Compound Name: PEG-20 methyl glucose  
sesquistearate

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## An In-depth Technical Guide to PEG-20 Methyl Glucose Sesquistearate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**PEG-20 Methyl Glucose Sesquistearate** is a versatile non-ionic surfactant and emulsifier widely utilized in the cosmetic and pharmaceutical industries.[1][2][3] Derived from natural and synthetic raw materials, it offers excellent emulsification for oil-in-water formulations, along with desirable sensory properties and a favorable safety profile.[1][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **PEG-20 Methyl Glucose Sesquistearate**, detailed experimental protocols for its characterization, and a discussion of its synthesis and mechanism of action.

### Introduction

**PEG-20 Methyl Glucose Sesquistearate** is the polyethylene glycol ether of the mono- and diesters of methyl glucose and stearic acid.[5][6][7] The "PEG-20" designation indicates an average of 20 ethylene oxide units in the polyethylene glycol chain.[8][9] The "sesquistearate" component signifies that the ratio of stearic acid to methyl glucose is approximately 1.5 to 1. This amphiphilic molecular structure, combining a hydrophilic polyoxyethylene methyl glucose

moiety with lipophilic stearic acid chains, allows it to effectively reduce interfacial tension between oil and water phases, leading to the formation of stable emulsions.[1][8][5]

## Physical and Chemical Properties

**PEG-20 Methyl Glucose Sesquistearate** is typically a pale yellow, soft solid or paste at room temperature with a characteristic mild odor.[2][8][6][10] It is dispersible in water and soluble in various oils.[8]

## Quantitative Data Summary

The key physical and chemical properties of **PEG-20 Methyl Glucose Sesquistearate** are summarized in the tables below.

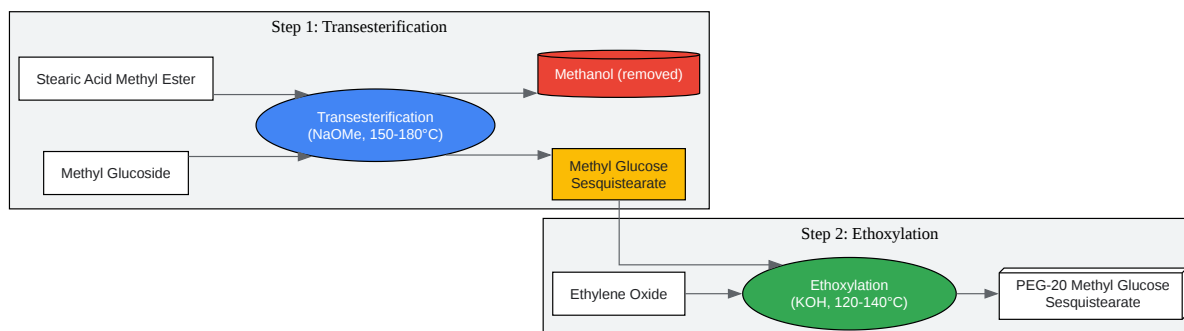
General Properties	Value	Reference
INCI Name	PEG-20 Methyl Glucose Sesquistearate	[11]
CAS Number	72175-39-4	[8][12]
Molecular Formula	C33H66O12 (approximate)	[3][8]
Molecular Weight	~654.9 g/mol	[1][3][8]
Appearance	Yellowish paste/soft solid	[2][8][5][6][10]
Odor	Mild, characteristic	[4][5][10]

Physicochemical Properties	Value	Reference
Hydrophile-Lipophile Balance (HLB)	15	[1][8][4]
Solubility	Dispersible in water, soluble in oils	[8]
Melting Point	Not observed (-90°C to 360°C)	[4][13]
Boiling Point	>360°C (decomposes)	[4][13]
pH (10% aqueous solution)	6.0	[10]
Acid Value (mg KOH/g)	1.2	[10]
Hydroxyl Value (mg KOH/g)	102	[10]
Saponification Value (mg KOH/g)	45	[10]
Moisture Content (% wt.)	<0.5	[10]

## Synthesis of PEG-20 Methyl Glucose Sesquistearate

The industrial synthesis of **PEG-20 Methyl Glucose Sesquistearate** is a two-step process:

- **Transesterification:** Methyl glucoside is reacted with stearic acid methyl ester. The reaction is typically catalyzed by a base, such as sodium methoxide (NaOMe), at elevated temperatures (150-180°C) under an inert atmosphere to prevent oxidation.[1] The primary hydroxyl group on the C6 position of methyl glucoside is the most reactive. Methanol is removed by distillation to drive the reaction to completion.[1]
- **Ethoxylation:** The resulting methyl glucose sesquistearate is then reacted with ethylene oxide in a pressurized reactor. This reaction is catalyzed by a base like potassium hydroxide (KOH) at temperatures between 120-140°C.[1] The average of 20 units of ethylene oxide are added to the available hydroxyl groups on the methyl glucose backbone.[1]



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- To cite this document: BenchChem. ["PEG-20 methyl glucose sesquistearate" physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148215#peg-20-methyl-glucose-sesquistearate-physical-and-chemical-properties>]

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